

Acoforestinine: An Obscure Diterpenoid Alkaloid

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Compound of Interest

Compound Name: Acoforestinine

Cat. No.: B10818383

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CAS Number: 110011-77-3 Molecular Formula: $C_{35}H_{51}NO_{10}$ Molecular Weight: 645.78 g/mol

Summary

Acoforestinine is a complex diterpenoid alkaloid that has been isolated from *Aconitum handelianum*, a plant belonging to the Ranunculaceae family.^{[1][2]} Despite its documented isolation, **Acoforestinine** remains a largely uncharacterized compound within the scientific literature. Extensive searches for detailed experimental data, biological activity, and mechanistic studies have yielded no specific information for this particular molecule. This guide summarizes the available structural information for **Acoforestinine** and provides a general overview of the known biological activities of related diterpenoid alkaloids from the *Aconitum* genus. It is crucial to note that the activities described for related compounds may not be representative of **Acoforestinine**'s biological profile.

Physicochemical Data

Currently, there is a significant lack of publicly available, experimentally determined physicochemical data for **Acoforestinine**. The information is limited to its molecular formula and weight.

Property	Value	Source
CAS Number	110011-77-3	^{[1][2]}
Molecular Formula	$C_{35}H_{51}NO_{10}$	^[1]
Molecular Weight	645.78 g/mol	

Biological Activity and Context

There is no specific biological activity data available for **Acoforestinine** in the public domain. However, **Acoforestinine** belongs to the class of diterpenoid alkaloids, which are characteristic constituents of the Aconitum genus. Alkaloids from Aconitum handelianum, the source of **Acoforestinine**, have been investigated for their antioxidant properties.

In general, diterpenoid alkaloids from Aconitum species are known to exhibit a wide range of potent biological activities, including:

- **Analgesic and Anti-inflammatory Effects:** Many diterpenoid alkaloids are known for their pain-relieving and anti-inflammatory properties.
- **Neurological Effects:** These compounds can have significant effects on the central and peripheral nervous systems. Some diterpenoid alkaloids interact with neuronal nicotinic acetylcholine receptors (nAChRs) and sodium channels.
- **Cardiotoxicity:** Aconitum alkaloids are famously cardiotoxic at higher doses, an activity also mediated through interaction with sodium channels.

Given the absence of specific data for **Acoforestinine**, it is impossible to attribute any of these activities to the compound. The potential for significant toxicity, a hallmark of this class of alkaloids, should be assumed until proven otherwise.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **Acoforestinine** are not available in the accessible scientific literature. The initial isolation was described in a 2009 publication in the "Zhongguo Zhong Yao Za Zhi" (Chinese Journal of Traditional and Modern Medicine), but the full text providing methodological details is not widely available.

Signaling Pathways

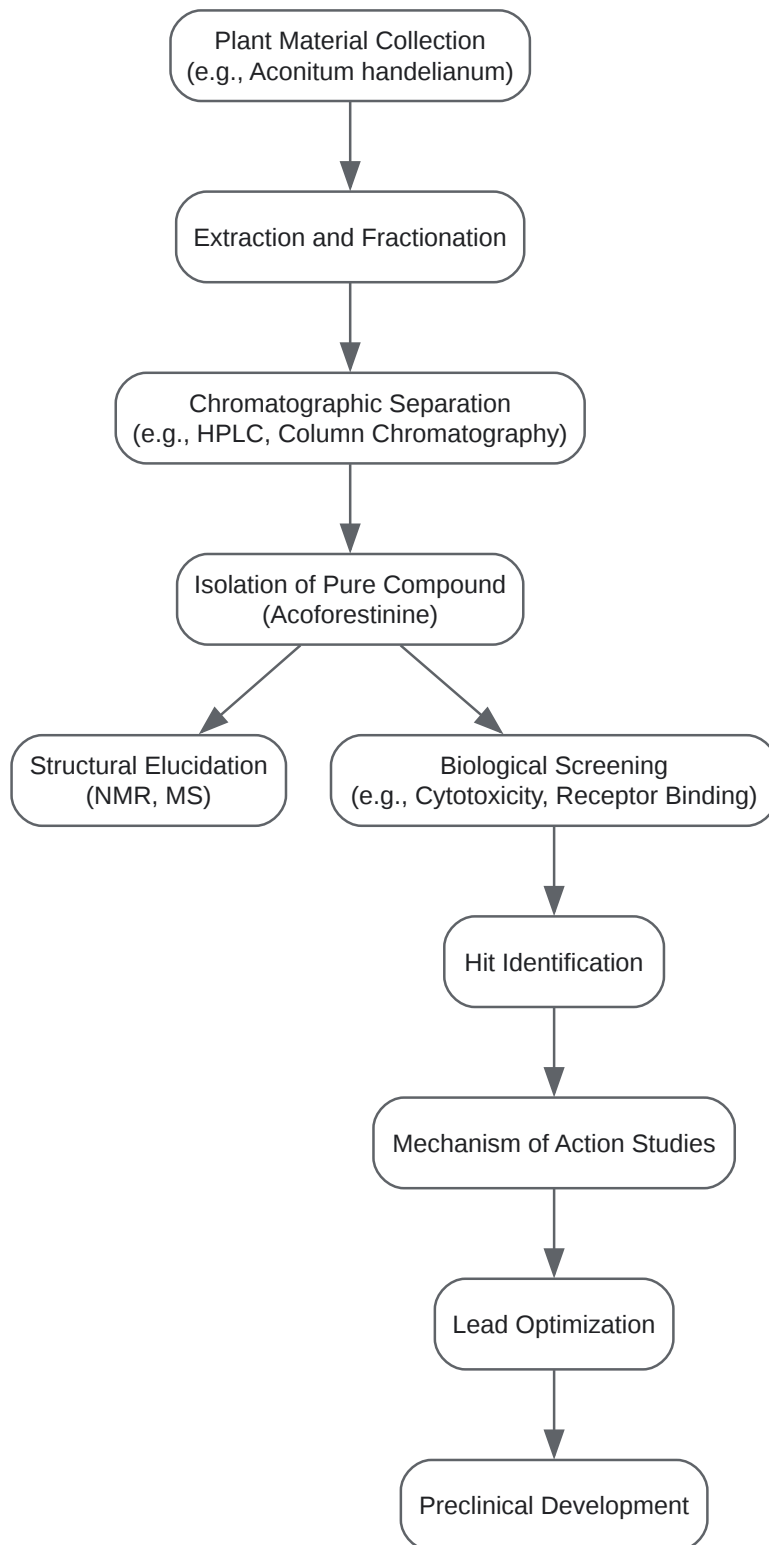
There is no information regarding any signaling pathways that may be modulated by **Acoforestinine**. Research on related diterpenoid alkaloids suggests potential interactions with

ion channels, which are key components of numerous signaling cascades, but this remains speculative for **Acoforestinine**.

Logical Relationships and Workflows

Due to the lack of experimental data, it is not possible to construct any diagrams illustrating signaling pathways, experimental workflows, or logical relationships for **Acoforestinine**. Any such visualization would be purely hypothetical and not based on scientific evidence. For illustrative purposes, a generalized workflow for the isolation and characterization of a novel natural product is presented below.

Generalized Natural Product Discovery Workflow



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Caption: Generalized workflow for natural product discovery.

Conclusion

Acoforestinine, with CAS number 110011-77-3, is a diterpenoid alkaloid of significant structural complexity that has been isolated from *Aconitum handelianum*. Beyond this initial report, there is a profound lack of scientific data regarding its physicochemical properties, biological activities, and mechanism of action. This absence of information precludes the development of a detailed technical guide as requested. The scientific community would require substantial de novo research to characterize this molecule and understand its potential pharmacological profile. Researchers interested in this compound should approach it with caution, given the known toxicity of related alkaloids from the *Aconitum* genus.

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References

- 1. Alkaloids with antioxidant activities from *Aconitum handelianum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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